

Application Notes and Protocols for Studying 12/15-Lipoxygenase Activity Using ML351

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Compound of Interest

Compound Name: ML351
CAS No.: 847163-28-4
Cat. No.: B1676651

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **ML351**, a potent and selective inhibitor, to study the activity of 12/15-Lipoxygenase (12/15-LOX).

Introduction to ML351

ML351 is a cell-permeable, non-toxic naphthyl-oxazole compound that acts as a highly potent and selective inhibitor of 12/15-lipoxygenase. It is a valuable tool for investigating the role of 12/15-LOX in various physiological and pathological processes, including inflammation, neurodegeneration, and metabolic diseases.[1][2] **ML351** exhibits a mixed-type, reversible, and non-reductive inhibition mechanism.[3]

Chemical Properties:

Property	Value	Reference
Synonym(s)	5-(Methylamino)-2-(naphthalen-1-yl)oxazole-4-carbonitrile, 12/15-LOX Inhibitor, 15-Lipoxygenase-1 Inhibitor	
Molecular Formula	C ₁₅ H ₁₁ N ₃ O	[4]
Molecular Weight	249.27 g/mol	[4]
CAS Number	847163-28-4	[4]
Appearance	Yellow powder	[4]
Solubility	DMSO: 100 mg/mL	[4]
Storage	Store at 2-8°C, protect from light. Stock solutions are stable for up to 3 months at -20°C.	[4][5]

Quantitative Data: Potency and Selectivity of ML351

ML351 demonstrates nanomolar potency against human 12/15-LOX and exhibits excellent selectivity over other related lipoxygenase and cyclooxygenase enzymes.

Table 1: Inhibitory Potency of **ML351** against 12/15-LOX

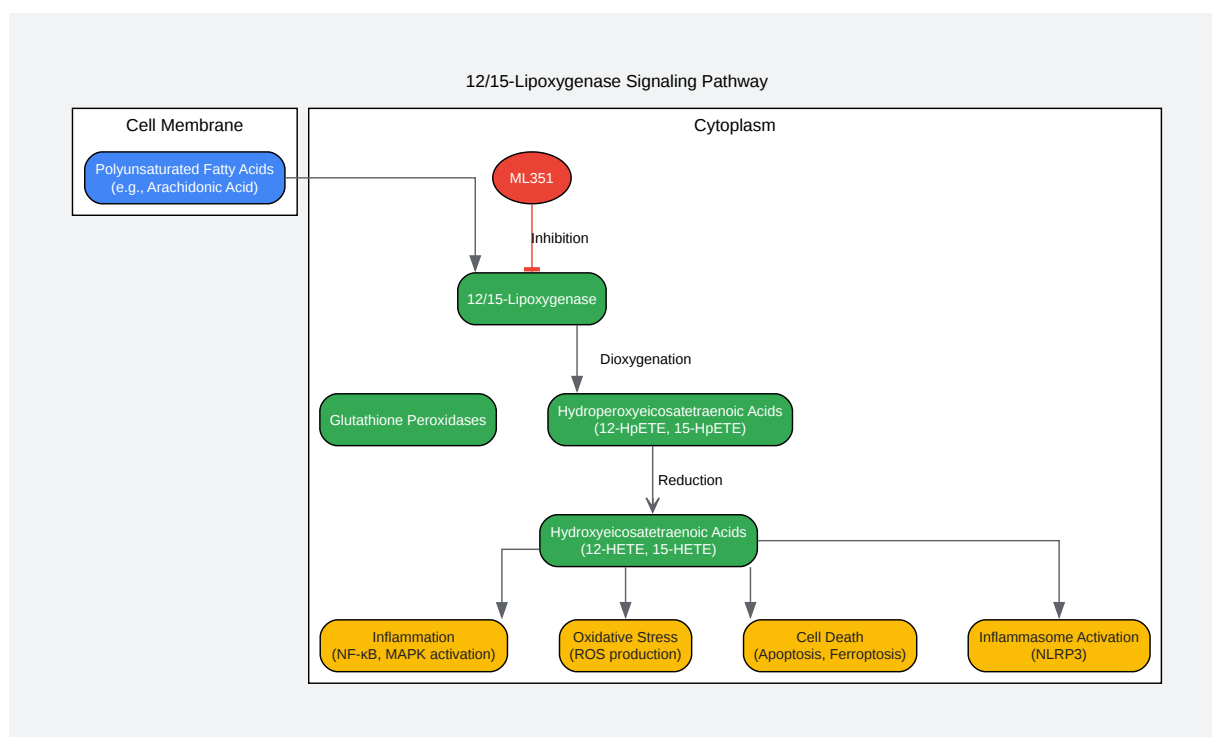
Enzyme	IC ₅₀	Reference
Human 12/15-LOX (15-LOX-1)	200 nM	[1][3][5][6]

Table 2: Selectivity of **ML351** against other LOX and COX Isozymes

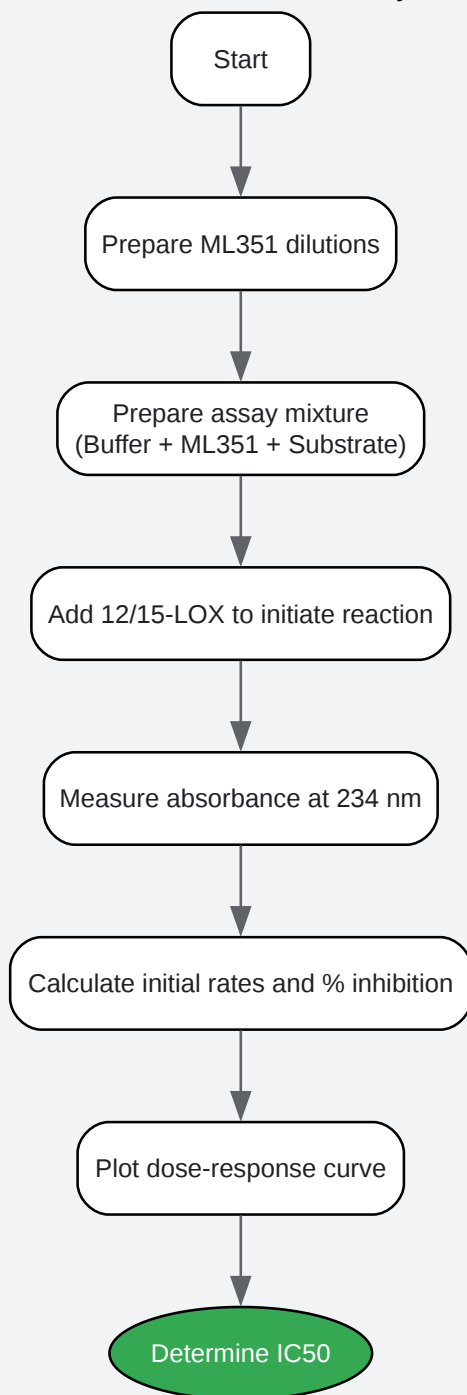
Enzyme	IC ₅₀	Selectivity Fold (vs. human 12/15-LOX)	Reference
Human 5-LOX	>50 μ M	>250	[3][5]
Human Platelet 12-LOX	>100 μ M	>500	[5]
Human 15-LOX-2	>50 μ M	>250	[3]
Ovine COX-1	<10% inhibition at 15 μ M	Not applicable	[5]
Human COX-2	<10% inhibition at 15 μ M	Not applicable	[5]

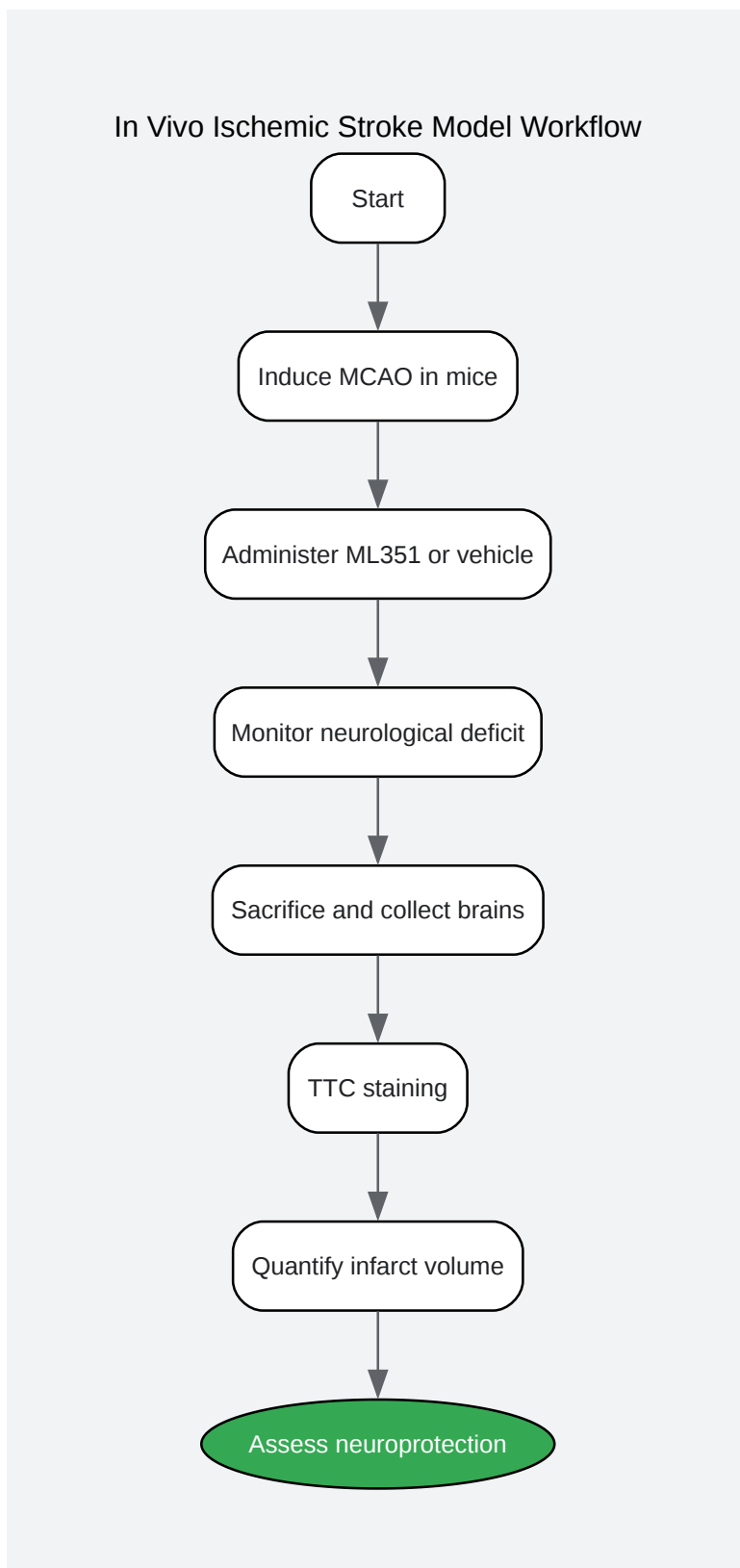
Signaling Pathways Involving 12/15-Lipoxygenase

12/15-LOX is a key enzyme in the metabolism of polyunsaturated fatty acids, such as arachidonic acid and linoleic acid, leading to the production of bioactive lipid mediators. These mediators are involved in various signaling pathways that regulate inflammation, oxidative stress, and cell death.



In Vitro 12/15-LOX Inhibition Assay Workflow





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References

- 1. Discovery of ML351, a Potent and Selective Inhibitor of Human 15-Lipoxygenase-1 - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. diabetesjournals.org [diabetesjournals.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. 12/15-Lipoxygenase Inhibitor, ML351 | Sigma-Aldrich [sigmaaldrich.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
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